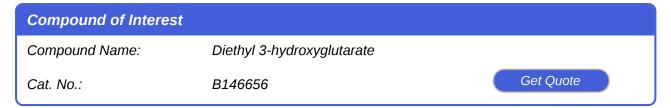


# An In-depth Technical Guide to the Physical Properties of Diethyl 3-hydroxyglutarate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **Diethyl 3-hydroxyglutarate**. The information is curated for researchers, scientists, and professionals in drug development who require precise and reliable data for their work. This document includes a detailed summary of quantitative physical data, standardized experimental protocols for property determination, and a visualization of a key metabolic pathway related to its corresponding acid.

## **Core Physical and Chemical Properties**

**Diethyl 3-hydroxyglutarate** is a significant organic compound, often utilized as an intermediate in pharmaceutical synthesis.[1] Its physical characteristics are crucial for handling, reaction setup, and purification processes.

Data Presentation: Quantitative Physical Properties

The following table summarizes the key physical properties of **Diethyl 3-hydroxyglutarate** based on available literature data.



Property	Value	Conditions	Source(s)
Molecular Formula	C <sub>9</sub> H <sub>16</sub> O <sub>5</sub>	[2][3][4]	
Molecular Weight	204.22 g/mol	[2][3][4]	_
Appearance	Colorless to light yellow, clear liquid	Room Temperature	[4]
Boiling Point	156-157 °C	at 23 mmHg	[1][2]
107 °C	[4]		
Density	1.103 g/mL	at 25 °C	[1][2]
Refractive Index (n_D)	1.439	at 20 °C	[1][2]
Flash Point	>230 °F (>110 °C)	[2]	
CAS Number	32328-03-3	[2][3][4]	_

## **Experimental Protocols**

While specific experimental protocols for the determination of the physical properties of **Diethyl 3-hydroxyglutarate** are not readily available in published literature, the following sections describe generalized, standard laboratory procedures that can be adapted for this compound. These protocols are based on established methodologies for the characterization of liquid organic compounds.

## **Determination of Boiling Point by Distillation**

This method is suitable for determining the boiling point of a purified liquid sample at a specific pressure.

#### Apparatus:

- Round-bottom flask
- Distillation head with a port for a thermometer
- Condenser



- Receiving flask
- Heating mantle or oil bath
- Thermometer
- Boiling chips
- Vacuum source and manometer (for vacuum distillation)

#### Procedure:

- Place a sample of Diethyl 3-hydroxyglutarate (typically 5-10 mL) into a clean, dry roundbottom flask.
- Add a few boiling chips to the flask to ensure smooth boiling.
- Assemble the distillation apparatus. Ensure all joints are properly sealed.
- If performing a vacuum distillation to match the literature value (156-157 °C at 23 mmHg),
   connect the apparatus to a vacuum pump and a manometer.
- · Begin heating the flask gently.
- Observe the temperature as the liquid begins to boil and the vapor condenses.
- The boiling point is the temperature at which the vapor and liquid are in equilibrium, observed as a stable temperature on the thermometer as the distillate is collected.[5]
- Record the atmospheric pressure or the pressure reading from the manometer.

## **Measurement of Density**

The density of a liquid can be determined using a pycnometer or a digital density meter.

#### Apparatus:

 Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)



- Analytical balance
- Constant temperature water bath

#### Procedure:

- Clean and dry the pycnometer thoroughly.
- Weigh the empty pycnometer on an analytical balance.
- Fill the pycnometer with distilled water of a known temperature and weigh it again.
- Empty and dry the pycnometer, then fill it with **Diethyl 3-hydroxyglutarate**.
- Place the filled pycnometer in a constant temperature water bath (e.g., 25 °C) to allow the liquid to reach thermal equilibrium.
- Weigh the pycnometer with the sample.
- Calculate the density using the formula: Density = (mass of sample) / (volume of pycnometer) where the volume of the pycnometer is determined from the mass and known density of water at the same temperature.

## **Assessment of Solubility**

A qualitative assessment of solubility in various solvents is crucial for applications such as reaction work-ups and chromatography.

#### Apparatus:

- Test tubes
- Vortex mixer
- A selection of solvents (e.g., water, ethanol, diethyl ether, dichloromethane)

#### Procedure:



- Place a small, measured amount of Diethyl 3-hydroxyglutarate (e.g., 0.1 mL) into a series
  of test tubes.
- Add a measured volume of a solvent (e.g., 1 mL) to each test tube.
- Agitate the mixture vigorously using a vortex mixer for a set period (e.g., 1 minute).
- Visually inspect the mixture for homogeneity. A clear, single-phase solution indicates solubility. The presence of cloudiness, droplets, or a separate layer indicates insolubility or partial solubility.
- Record the observations for each solvent.

#### **Measurement of Refractive Index**

The refractive index is a characteristic property of a substance and is a good indicator of its purity.

#### Apparatus:

- Abbe refractometer
- Constant temperature water bath connected to the refractometer
- Dropper or pipette
- · Lint-free tissue
- Ethanol or acetone for cleaning

#### Procedure:

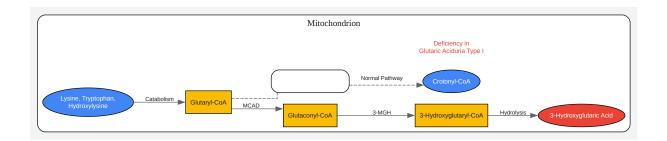
- Turn on the refractometer and the connected water bath, ensuring the prisms are at the desired temperature (typically 20 °C).
- Clean the surface of the prisms with a soft, lint-free tissue moistened with ethanol or acetone.



- Place a few drops of Diethyl 3-hydroxyglutarate onto the lower prism using a clean dropper.
- · Close the prisms gently.
- Look through the eyepiece and adjust the focus until the dividing line between the light and dark fields is sharp.
- Use the adjustment knob to bring the dividing line exactly to the center of the crosshairs.
- Read the refractive index value from the scale.

## **Metabolic Pathway Visualization**

**Diethyl 3-hydroxyglutarate** is the diethyl ester of 3-hydroxyglutaric acid. 3-Hydroxyglutaric acid is a key metabolite in the diagnosis of Glutaric Aciduria Type I, an inherited metabolic disorder caused by a deficiency of the enzyme glutaryl-CoA dehydrogenase. The following diagram illustrates the proposed metabolic pathway for the formation of 3-hydroxyglutaric acid from glutaryl-CoA.



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Caption: Proposed metabolic pathway for the formation of 3-hydroxyglutaric acid in Glutaric Aciduria Type I.



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